

An In-Depth Technical Guide to Neomenthoglycol (p-Menthane-3,8-diol)

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For Researchers, Scientists, and Drug Development Professionals

Core Substance Identification and Properties

Neomenthoglycol, systematically known as (1S,2R,5R)-2-(1-hydroxypropan-2-yl)-5-methylcyclohexan-1-ol, and more commonly referred to as p-menthane-3,8-diol (PMD), is a naturally occurring monoterpenoid diol. It is the active ingredient responsible for the potent insect repellent properties of oil of lemon eucalyptus, derived from the leaves of Corymbia citriodora. This guide provides a comprehensive overview of its chemical characteristics, synthesis, biological activity, and safety profile, tailored for a scientific audience.

Molecular Structure:



Figure 1. 2D molecular structure of **Neomenthoglycol**.

Table 1: Core Substance Properties



Property	Value	Reference
CAS Number	3564-95-2	[1]
Molecular Formula	C10H20O2	[1]
Molecular Weight	172.27 g/mol	[2]
IUPAC Name	(1S,2R,5R)-2-(2- hydroxypropan-2-yl)-5- methylcyclohexan-1-ol	[2]
Synonyms	p-Menthane-3,8-diol (PMD), cis-p-Menthane-3,8-diol	[1]
Appearance	Colorless solid	
Boiling Point	267.60 °C (estimated)	-
Solubility in Water	670.7 mg/L at 25 °C (estimated)	

Synthesis and Purification

The primary route for the synthesis of **neomenthoglycol** is the acid-catalyzed cyclization of citronellal. This process can be tailored to favor the formation of the desired stereoisomers.

Experimental Protocol: Acid-Catalyzed Cyclization of Citronellal

This protocol describes the synthesis of p-menthane-3,8-diol from citronellal-rich essential oil, such as that from Eucalyptus citriodora.

Materials:

- Citronellal-rich essential oil (e.g., from Eucalyptus citriodora)
- Sulfuric acid (H₂SO₄), 0.25% aqueous solution
- n-Heptane



- Anhydrous sodium sulfate (Na₂SO₄)
- Deionized water
- 250 mL two-necked round-bottom flask
- Magnetic stirrer and heating mantle
- Reflux condenser
- Separatory funnel
- Rotary evaporator
- · Crystallization dish
- Freezer or cooling bath

Procedure:

- Reaction Setup: In a 250 mL two-necked flask equipped with a magnetic stirrer and reflux condenser, combine 25 g of citronellal-rich essential oil with a 3:1 weight ratio of 0.25% aqueous sulfuric acid.
- Reaction: Vigorously stir the biphasic mixture at 50°C for 5 to 11 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Work-up: Once the citronellal is consumed (as indicated by TLC), cool the reaction mixture to room temperature.
- Separation: Transfer the mixture to a separatory funnel and allow the layers to separate.
 Collect the upper organic layer.
- Washing: Wash the organic layer with deionized water to remove any residual acid.
- Drying: Dry the organic layer over anhydrous sodium sulfate.
- Solvent Removal: Remove the solvent using a rotary evaporator.

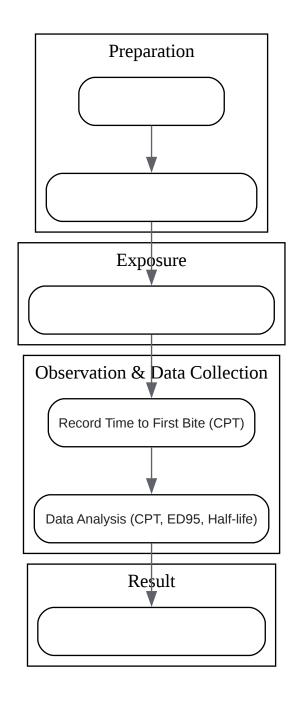


- Purification by Crystallization: Dissolve the crude product in a minimal amount of n-heptane and cool to -50°C for 20 hours to induce crystallization of p-menthane-3,8-diol.
- Isolation: Isolate the purified crystals by filtration.

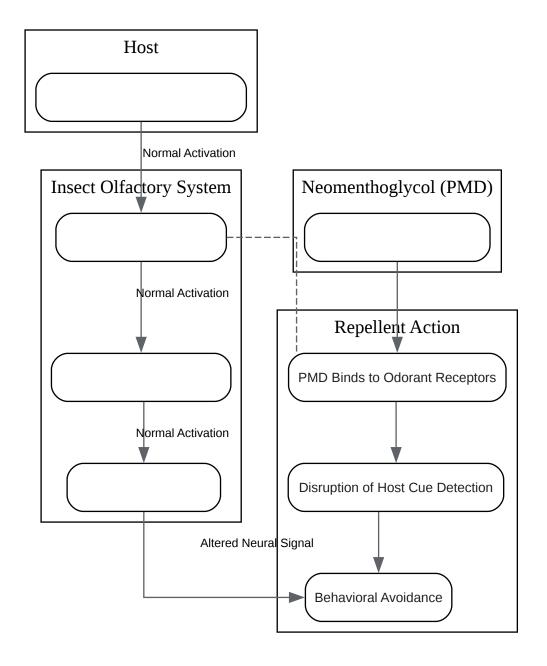
Experimental Workflow: Synthesis and Purification











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